

Commercial Suppliers of 1,1-Diethoxybutane-d10: A Technical Guide

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Compound of Interest

Compound Name: 1,1-Diethoxybutane-d10

Cat. No.: B15597596

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For researchers, scientists, and professionals in drug development, the procurement of high-purity, isotopically labeled compounds is a critical step in ensuring the accuracy and reproducibility of experimental results. **1,1-Diethoxybutane-d10**, a deuterated analog of 1,1-Diethoxybutane, serves as a valuable internal standard for quantitative analyses, particularly in mass spectrometry-based assays. This technical guide provides an overview of the commercial availability of **1,1-Diethoxybutane-d10**, along with relevant technical data and a general protocol for its application.

Supplier and Product Data

The commercial availability of **1,1-Diethoxybutane-d10** is currently limited, with MedChemExpress being a key supplier. The following table summarizes the available quantitative data for their product. It is important to note that a specific CAS number for the deuterated form of this compound has not been assigned; the CAS number provided corresponds to the unlabeled (non-deuterated) parent compound.

Parameter	MedChemExpress
Product Name	1,1-Diethoxybutane-d10
Catalog Number	HY-138618S
CAS Number (unlabeled)	3658-95-5[1][2][3]
Molecular Formula	C ₈ H ₈ D ₁₀ O ₂
Molecular Weight	156.29
Purity	Not explicitly stated; Certificate of Analysis available upon request.
Isotopic Enrichment	Not explicitly stated; Certificate of Analysis available upon request.
Available Quantities	Varies (e.g., 1mg, 5mg, 10mg)
Physical Form	Not explicitly stated; likely a liquid.

Application and Experimental Protocol

Deuterated compounds such as **1,1-Diethoxybutane-d10** are primarily utilized as internal standards in quantitative analytical methods, most notably in liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS).[4] The key advantage of using a deuterated standard is its chemical similarity to the analyte of interest, ensuring comparable behavior during sample preparation, chromatography, and ionization. However, its increased mass due to the deuterium atoms allows it to be distinguished from the non-labeled analyte by the mass spectrometer.

General Protocol for Use as an Internal Standard in LC-MS

The following is a generalized protocol for the use of **1,1-Diethoxybutane-d10** as an internal standard in a quantitative LC-MS experiment. The specific concentrations and volumes will need to be optimized for the particular assay and instrumentation.

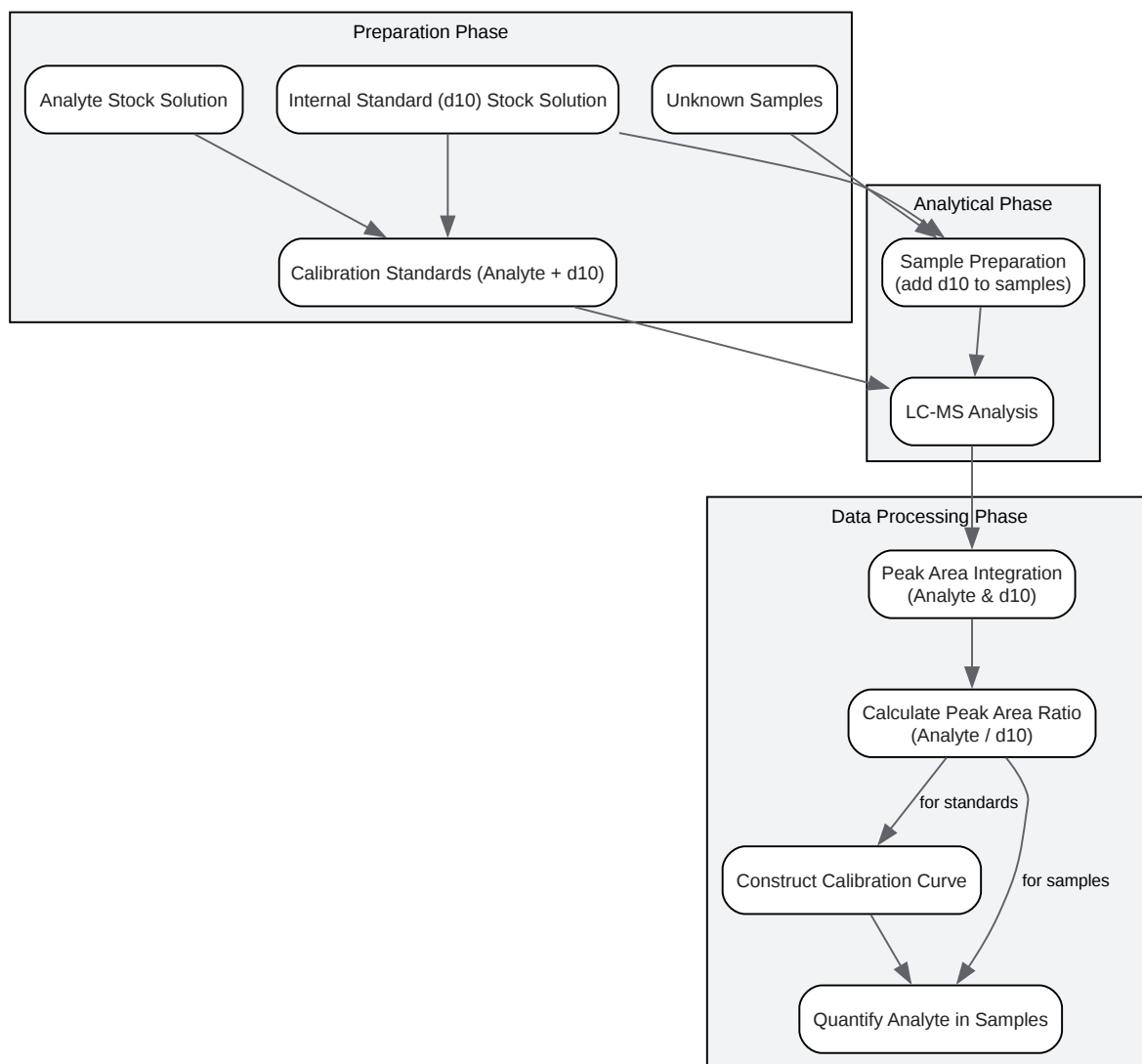
- Preparation of Stock Solutions:

- Prepare a stock solution of the non-labeled analyte (1,1-Diethoxybutane) of a known high concentration in a suitable organic solvent (e.g., methanol, acetonitrile).
- Prepare a stock solution of the deuterated internal standard (**1,1-Diethoxybutane-d10**) of a known high concentration in the same solvent.
- Preparation of Calibration Curve Standards:
 - Create a series of calibration standards by performing serial dilutions of the analyte stock solution to cover the expected concentration range in the samples.
 - To each calibration standard, add a fixed and known concentration of the **1,1-Diethoxybutane-d10** internal standard.
- Sample Preparation:
 - To each unknown sample, add the same fixed and known concentration of the **1,1-Diethoxybutane-d10** internal standard as was added to the calibration standards.
 - Perform any necessary sample extraction or cleanup procedures (e.g., protein precipitation, solid-phase extraction).
- LC-MS Analysis:
 - Inject the prepared calibration standards and samples onto the LC-MS system.
 - Develop a chromatographic method to separate the analyte and internal standard from other matrix components.
 - Set up the mass spectrometer to monitor for the specific mass-to-charge ratios (m/z) of both the analyte and the deuterated internal standard.
- Data Analysis:
 - For each injection, determine the peak area of the analyte and the internal standard.
 - Calculate the ratio of the analyte peak area to the internal standard peak area.

- Construct a calibration curve by plotting the peak area ratio against the known concentrations of the calibration standards.
- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios on the calibration curve.

Workflow for Quantitative Analysis Using a Deuterated Internal Standard

The following diagram illustrates the typical workflow for a quantitative analysis experiment utilizing a deuterated internal standard.



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Caption: Workflow for quantitative analysis using a deuterated internal standard.

Conclusion

While the number of commercial suppliers for **1,1-Diethoxybutane-d10** is currently limited, it is available for researchers. For detailed specifications such as purity and isotopic enrichment, direct inquiry with the supplier for a Certificate of Analysis is recommended. The primary application of this compound is as an internal standard in quantitative mass spectrometry, and the general protocol provided herein can serve as a starting point for assay development. The use of deuterated standards is a cornerstone of robust and reliable quantitative analysis in drug development and other scientific fields.

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